

# Propiconazole-d7: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Propiconazole-d7*

Cat. No.: *B8136537*

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Introduction: **Propiconazole-d7** is the deuterated analog of propiconazole, a broad-spectrum triazole fungicide. Due to its isotopic labeling, **Propiconazole-d7** serves as an ideal internal standard for the quantitative analysis of propiconazole in various matrices by mass spectrometry-based methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).<sup>[1][2][3]</sup> Its use improves the accuracy and precision of analytical methods by correcting for matrix effects and variations in sample preparation and instrument response. This guide provides an in-depth overview of the chemical structure, properties, mechanism of action, and relevant experimental protocols for **Propiconazole-d7**.

## Chemical Structure and Properties

**Propiconazole-d7** is structurally identical to propiconazole, with the exception of seven deuterium atoms replacing the hydrogen atoms on the propyl group.

Chemical Structure:

Table 1: Chemical Identifiers for **Propiconazole-d7**

Identifier	Value
CAS Number	1246818-14-3[1]
IUPAC Name	1-[[2-(2,4-dichlorophenyl)-4-(1,1,2,2,3,3,3-heptadeuteriopropyl)-1,3-dioxolan-2-yl]methyl]-1,2,4-triazole[4]
Molecular Formula	C <sub>15</sub> H <sub>10</sub> Cl <sub>2</sub> D <sub>7</sub> N <sub>3</sub> O <sub>2</sub> [1]
SMILES	<chem>ClC1=CC=C(C2(CN3C=NC=N3)OC(C([2H])([2H])C([2H])([2H])C([2H])([2H])CO2)C(Cl)=C1</chem> [5]
InChI	InChI=1S/C15H17Cl2N3O2/c1-2-3-12-7-21-15(22-12,8-20-10-18-9-19-20)13-5-4-11(16)6-14(13)17/h4-6,9-10,12H,2-3,7-8H2,1H3/i1D3,2D2,3D2[1]

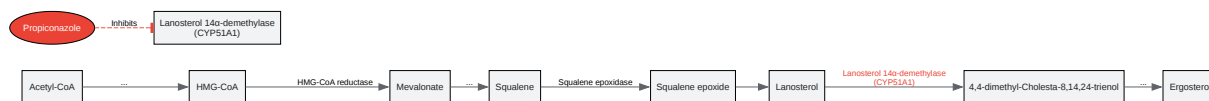
Table 2: Physicochemical Properties of **Propiconazole-d7**

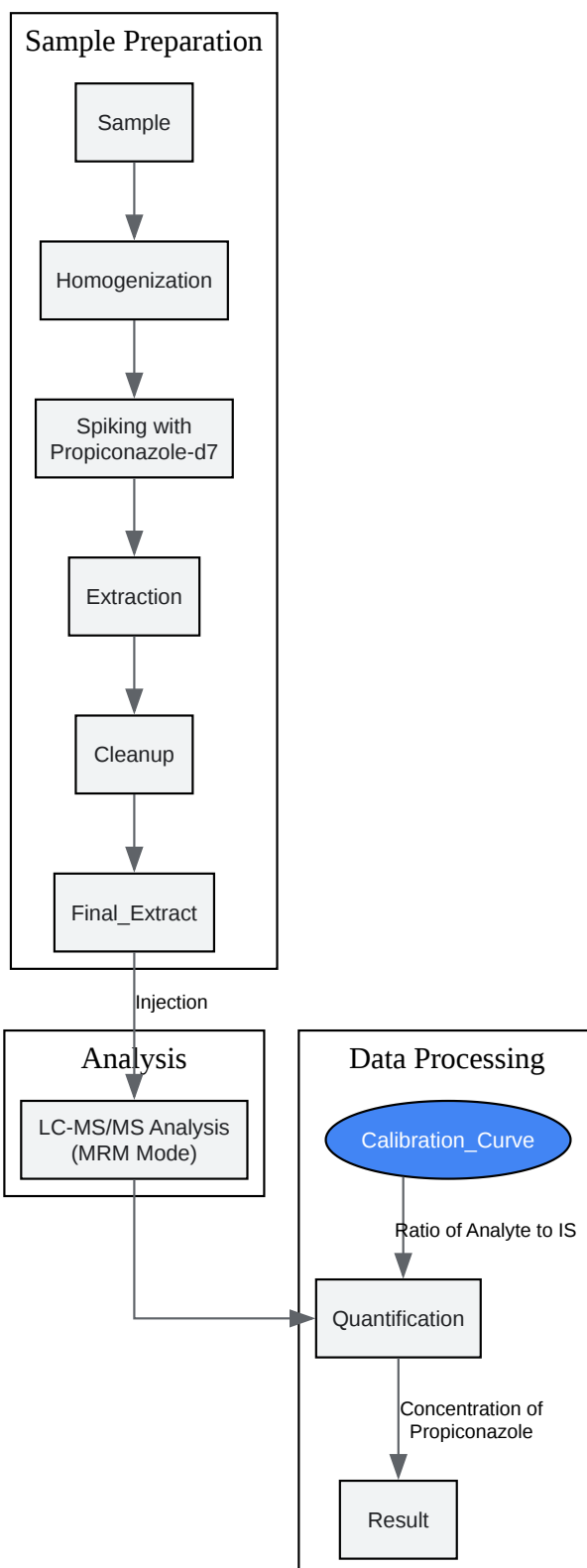
Property	Value
Molecular Weight	349.3 g/mol [4]
Physical State	Oil[1]
Solubility	Slightly soluble in chloroform and methanol.[1]
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>7</sub> )[1]

## Mechanism of Action

Propiconazole functions as a demethylation inhibitor (DMI) fungicide.[6] It disrupts the biosynthesis of ergosterol, a critical component of fungal cell membranes, by inhibiting the enzyme lanosterol 14α-demethylase.[2][6] This enzyme is a cytochrome P450 enzyme responsible for the demethylation of lanosterol, a precursor to ergosterol.[2] Inhibition of this step leads to the accumulation of toxic sterol intermediates and a depletion of ergosterol, which compromises the integrity and function of the fungal cell membrane, ultimately leading to the cessation of fungal growth.[2][6]

Below is a diagram illustrating the ergosterol biosynthesis pathway and the point of inhibition by propiconazole.





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- To cite this document: BenchChem. [Propiconazole-d7: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8136537#propiconazole-d7-chemical-structure-and-properties>]

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